

An In-depth Technical Guide to 2,4,5-Trimethylthiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,5-Trimethylthiazole

Cat. No.: B1212947

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CAS Number: 13623-11-5

This technical guide provides a comprehensive overview of **2,4,5-trimethylthiazole**, a heterocyclic organic compound with significant applications in the flavor and fragrance industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, analytical characterization, and biological relevance.

Physicochemical Properties

2,4,5-Trimethylthiazole is a colorless to pale yellow or amber liquid with a distinct nutty, cocoa, and coffee-like aroma.^{[1][2]} It is a volatile compound formed during the Maillard reaction, which is responsible for the desirable flavors in many cooked foods.^{[3][4]}

Table 1: Physicochemical and Spectroscopic Data for **2,4,5-Trimethylthiazole**

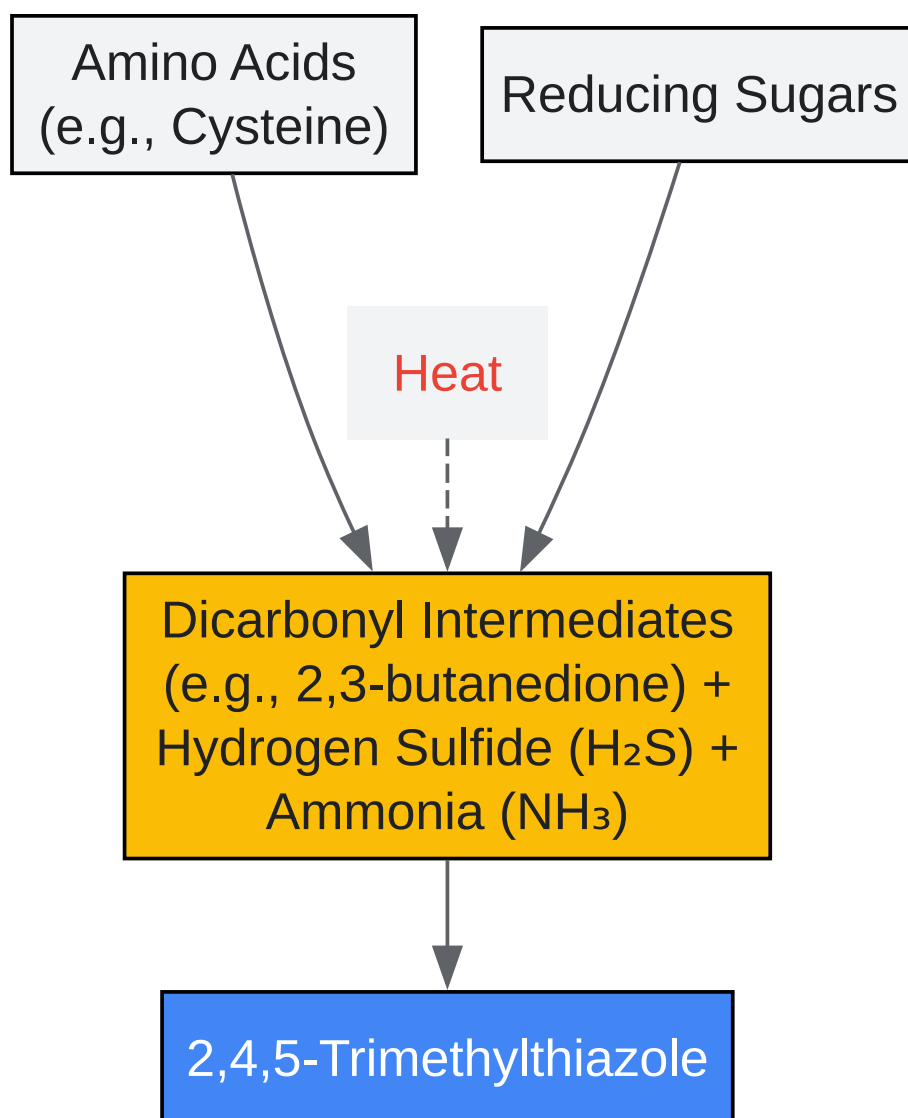
Property	Value	Reference(s)
Molecular Formula	C ₆ H ₉ NS	[1][2]
Molecular Weight	127.21 g/mol	[2][5]
CAS Number	13623-11-5	[1]
Appearance	Colorless to amber clear liquid	[1]
Boiling Point	166-167 °C @ 717.50 mmHg	[1][6]
Density	1.011-1.015 g/mL @ 25 °C	[1][5]
Refractive Index	1.503-1.511 @ 20.00 °C	[1]
Solubility	Soluble in alcohol, dipropylene glycol; slightly soluble in water	[5]
Flash Point	48 °C (118.4 °F)	[6]
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	2.24, 2.27, 2.28, 2.31, 2.58, 2.59, 2.62	[3]
¹³ C NMR (22.53 MHz, CDCl ₃) δ (ppm)	11.12, 14.51, 18.86, 125.23, 147.35, 161.15	[3]
Major Mass Spectra Peaks (m/z)	127, 86, 85, 71, 59	[3]

Synthesis of 2,4,5-Trimethylthiazole

The synthesis of **2,4,5-trimethylthiazole** can be achieved through various methods, most notably via the Maillard reaction or the Hantzsch thiazole synthesis.

Formation via the Maillard Reaction

2,4,5-Trimethylthiazole is a natural product of the Maillard reaction, a complex series of chemical reactions between amino acids and reducing sugars that occurs upon heating.[7] The key precursors for the formation of **2,4,5-trimethylthiazole** in this reaction are cysteine (as a sulfur source), and specific dicarbonyl compounds.[8]



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Maillard reaction pathway to **2,4,5-trimethylthiazole**.

Hantzsch Thiazole Synthesis

A common laboratory and industrial method for the synthesis of thiazoles is the Hantzsch synthesis. This reaction involves the condensation of an α -haloketone with a thioamide.^{[6][7]} For the synthesis of **2,4,5-trimethylthiazole**, this would typically involve the reaction of 3-halo-2-butanone with thioacetamide.

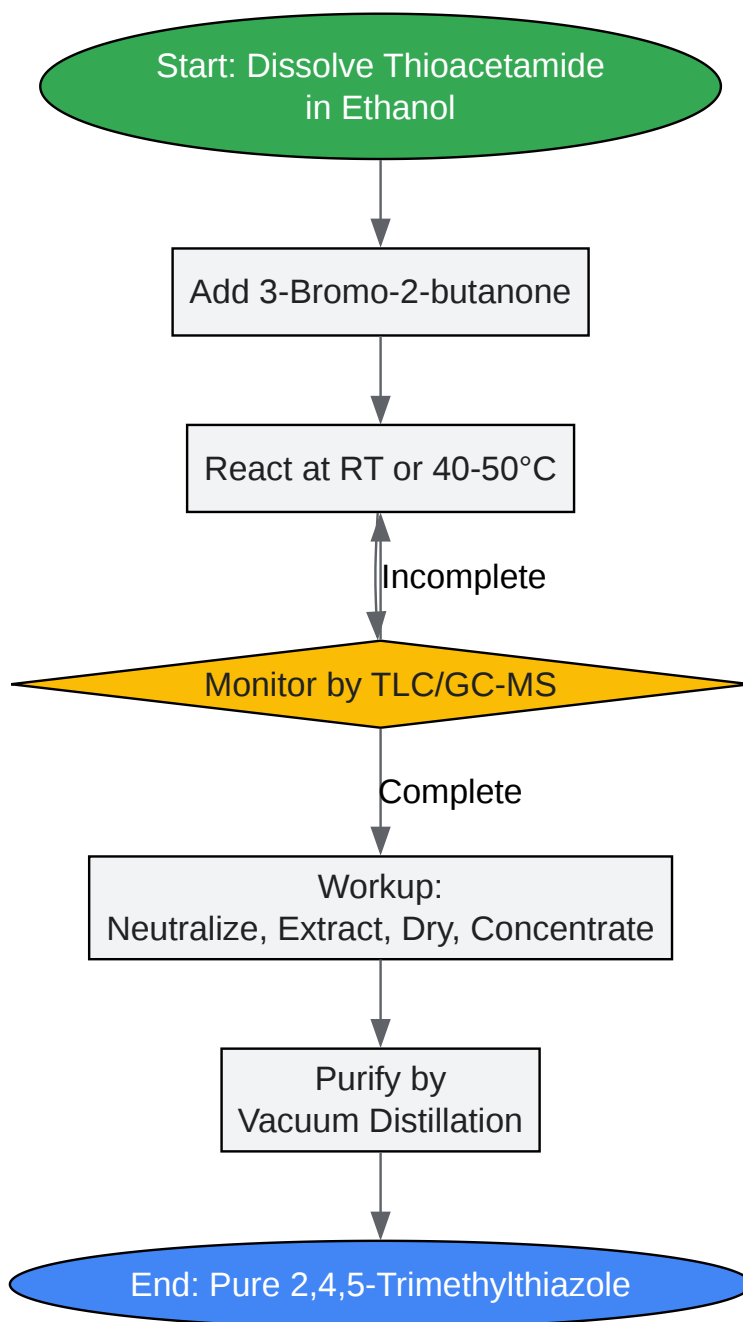
Materials:

- 3-Bromo-2-butanone
- Thioacetamide
- Ethanol (or another suitable solvent)
- Sodium bicarbonate solution (mild base)
- Diethyl ether or dichloromethane (for extraction)
- Anhydrous magnesium sulfate
- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel, rotary evaporator.

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve thioacetamide (1.0 equivalent) in ethanol.
- Slowly add 3-bromo-2-butanone (1.0 equivalent) to the solution at room temperature.
- Stir the reaction mixture at room temperature or a slightly elevated temperature (e.g., 40-50 °C).
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). The reaction is typically complete within a few hours.
- Once the reaction is complete, cool the mixture to room temperature and neutralize it with a mild base such as a sodium bicarbonate solution.
- Extract the product from the aqueous mixture using an organic solvent like diethyl ether or dichloromethane.
- Combine the organic extracts and dry them over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the solution using a rotary evaporator to obtain the crude product.

- The crude **2,4,5-trimethylthiazole** can be purified by vacuum distillation.



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Workflow for the Hantzsch synthesis of **2,4,5-trimethylthiazole**.

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS) is the predominant analytical technique for the identification and quantification of **2,4,5-trimethylthiazole** due to its volatile nature.

Experimental Protocol: GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent GC-MS).
- Column: A non-polar or medium-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness), is typically used.

GC Conditions:

- Injector: Split/splitless injector, operated in splitless mode for trace analysis.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: 5 °C/min to 180 °C.
 - Ramp: 10 °C/min to 250 °C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Scan Range: m/z 40-300.
- Data Acquisition: Full scan and/or Selected Ion Monitoring (SIM) for enhanced sensitivity.

Applications in Research and Industry

2,4,5-Trimethylthiazole is primarily utilized as a flavoring agent in the food industry and as a fragrance component in perfumes.[8] Its characteristic nutty, roasted, and cocoa-like aroma enhances the sensory profile of a wide range of products, including beverages, baked goods, and savory snacks.[7][8] It is also used in organic synthesis and as a pharmaceutical intermediate.[9]

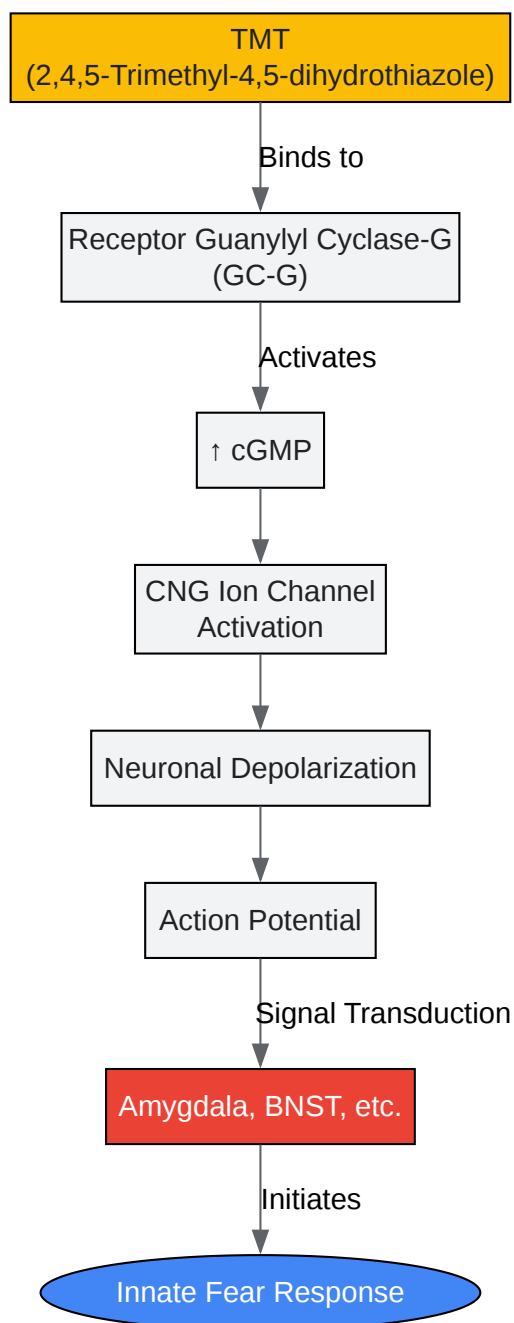
Biological Activity and Relevance to Drug Development

While **2,4,5-trimethylthiazole** itself is mainly recognized for its flavor properties, the thiazole ring is a privileged scaffold in drug design, with numerous FDA-approved drugs containing this moiety.[9] Thiazole derivatives have been reported to possess a wide range of pharmaceutical activities, including anti-inflammatory, anti-cancer, and anti-viral properties.[9]

It is crucial to distinguish **2,4,5-trimethylthiazole** from its dihydro-analog, 2,4,5-trimethyl-4,5-dihydrothiazole (TMT). TMT is a component of red fox feces and acts as a potent kairomone, eliciting an innate fear response in rodents.[2][7] This makes TMT a valuable tool in neurobiological research for studying anxiety and stress-related disorders.[2][7]

TMT-Induced Fear Signaling Pathway

The innate fear response to TMT is mediated by the olfactory system. It is proposed that TMT binds to and activates the receptor guanylyl cyclase-G (GC-G) in a subset of olfactory sensory neurons.[10] This activation leads to an increase in intracellular cyclic guanosine monophosphate (cGMP), which in turn gates cyclic nucleotide-gated (CNG) ion channels, causing neuronal depolarization and the generation of an action potential. This signal is then transmitted to brain regions associated with fear and defensive behaviors, such as the amygdala and the bed nucleus of the stria terminalis.[11][12]



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Proposed signaling pathway for TMT-induced fear response.

Experimental Protocol: TMT-Induced Fear Response in Rodents

Objective: To assess the innate fear response induced by TMT in mice or rats.

Materials:

- 2,4,5-Trimethyl-4,5-dihydrothiazole (TMT)
- Vehicle (e.g., mineral oil or propylene glycol)
- Test animals (e.g., C57BL/6 mice or Sprague-Dawley rats)
- Test chamber (e.g., a transparent cylinder or box)
- Filter paper or cotton swab
- Video recording equipment

Procedure:

- **Habituation:** Acclimate the animals to the testing room for at least one hour before the experiment. Handle the animals for a few days prior to the experiment to reduce handling-induced stress.
- **Baseline Recording:** Place the animal in the test chamber for a baseline period (e.g., 5-10 minutes) and record its behavior.
- **TMT Exposure:** Introduce a piece of filter paper or a cotton swab with a small, precise amount of TMT solution (e.g., 5-10 μ L) into the chamber. For the control group, use the vehicle alone.
- **Behavioral Recording:** Record the animal's behavior for a set duration (e.g., 10-20 minutes).
- **Data Analysis:** A trained observer, blind to the experimental conditions, should score the recorded videos. Key behaviors to quantify include freezing (complete immobility except for respiration), avoidance of the odor source, and changes in grooming and rearing.[\[2\]](#)[\[8\]](#)

Safety and Handling

2,4,5-Trimethylthiazole is classified as a flammable liquid and vapor. It causes skin and serious eye irritation and may cause respiratory irritation. Handle in accordance with good industrial hygiene and safety practices. Use in a well-ventilated area and keep away from open

flames, hot surfaces, and sources of ignition.[6] Wear appropriate personal protective equipment, including gloves and safety glasses.[6]

Conclusion

2,4,5-Trimethylthiazole is a significant compound in the flavor and fragrance industry, valued for its unique sensory properties. Its synthesis via the Maillard reaction and the Hantzsch synthesis is well-understood, and its analytical characterization is routinely performed using GC-MS. While not directly implicated in drug development, its structural analog, TMT, is an invaluable tool for neurobiological research into innate fear and anxiety. This guide provides a comprehensive technical overview to support further research and application of this versatile molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4,5-Trimethylthiazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212947#2-4-5-trimethylthiazole-cas-number-13623-11-5]

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